

# chemical structure and functional groups of Cyclohexyl acrylate

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## Compound of Interest

Compound Name: Cyclohexyl acrylate

Cat. No.: B1360113

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An In-depth Technical Guide to **Cyclohexyl Acrylate**

## Introduction

**Cyclohexyl acrylate** (CHA) is an acrylic ester with the chemical formula  $C_9H_{14}O_2$ .<sup>[1][2][3]</sup> It is a colorless liquid with a characteristic ester-like odor.<sup>[1][4][5]</sup> This monomer is of significant interest to researchers and professionals in polymer science, materials science, and drug development due to its unique combination of a flexible acrylate backbone and a bulky, hydrophobic cyclohexyl group. These structural features allow for the synthesis of polymers with tailored properties such as good adhesion, flexibility, thermal stability, and chemical resistance.<sup>[4]</sup> **Cyclohexyl acrylate** is utilized in the production of polymers, resins, plastics, adhesives, sealants, and coatings.<sup>[1][4]</sup> It is commonly stabilized with inhibitors like 4-methoxyphenol (MEHQ) to prevent premature polymerization.<sup>[5][6]</sup>

## Chemical Structure and Functional Groups

The molecular structure of **cyclohexyl acrylate** consists of two primary functional components: a cyclohexyl ring and an acrylate group.<sup>[1][4]</sup> The IUPAC name for this compound is cyclohexyl prop-2-enoate.<sup>[3][4]</sup>

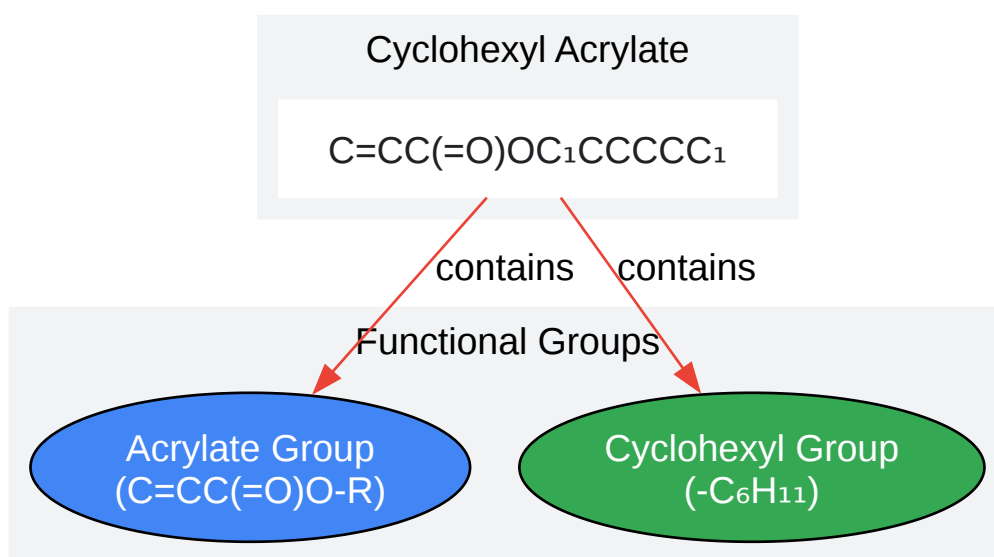
The key functional groups are:

- **Acrylate Group:** This is an ester of acrylic acid and contains a vinyl group directly attached to a carbonyl carbon. This group is highly reactive and readily participates in polymerization

reactions.[4][5]

- **Cyclohexyl Group:** This is a six-carbon cycloalkane ring attached to the ester oxygen. This bulky, non-polar group contributes to the polymer's properties, influencing its glass transition temperature (Tg), hardness, and solubility.[5]

**Caption:** Chemical structure of **Cyclohexyl Acrylate**.



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**Caption:** Functional groups of **Cyclohexyl Acrylate**.

## Physicochemical Properties

A summary of the key quantitative data for **cyclohexyl acrylate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>2</sub>	[1][2]
Molecular Weight	154.21 g/mol	[1][2]
CAS Number	3066-71-5	[1][2][3][6]
Appearance	Colorless liquid	[1][5][6]
Density	0.975 g/cm <sup>3</sup>	[1][5]
Boiling Point	182-184 °C	[1][5]
Flash Point	68 °C	[1]
Refractive Index	~1.4600	[1][5]
Vapor Pressure	0.000811 mmHg at 25°C	[1]
SMILES	<chem>C=CC(=O)OC1CCCCC1</chem>	[3][4][7]
InChIKey	KBLWLMPSVYBVDK- UHFFFAOYSA-N	[3][4]

## Experimental Protocols

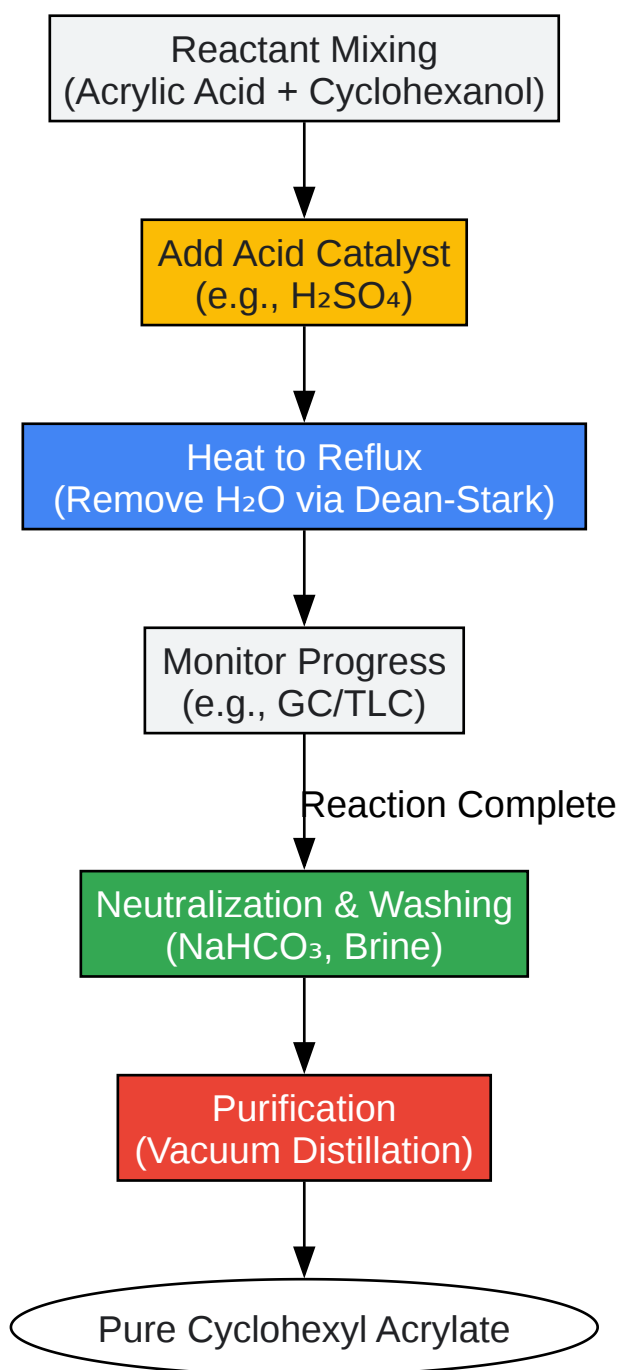
### Synthesis of Cyclohexyl Acrylate

A common industrial method for synthesizing **cyclohexyl acrylate** is through the acid-catalyzed esterification of acrylic acid with cyclohexanol.[5] Another documented method involves the transesterification of an acrylic acid ester (like methyl acrylate) with cyclohexanol.[8]

#### Detailed Methodology: Esterification of Acrylic Acid with Cyclohexanol

- **Reactant Preparation:** Acrylic acid and cyclohexanol are mixed, typically in a stoichiometric ratio or with a slight excess of one reactant to drive the reaction to completion.
- **Catalyst Addition:** A strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is added to the reaction mixture.[5]

- **Reaction Conditions:** The mixture is heated to reflux. The water produced during the esterification is continuously removed using a Dean-Stark apparatus to shift the equilibrium towards the product side.
- **Monitoring:** The reaction progress is monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC) to determine the consumption of reactants.
- **Work-up and Purification:**
  - Upon completion, the reaction mixture is cooled to room temperature.
  - The crude product is washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
  - The organic layer is separated, dried over an anhydrous salt (e.g., magnesium sulfate), and filtered.
  - The final product is purified by vacuum distillation to obtain pure **cyclohexyl acrylate**.



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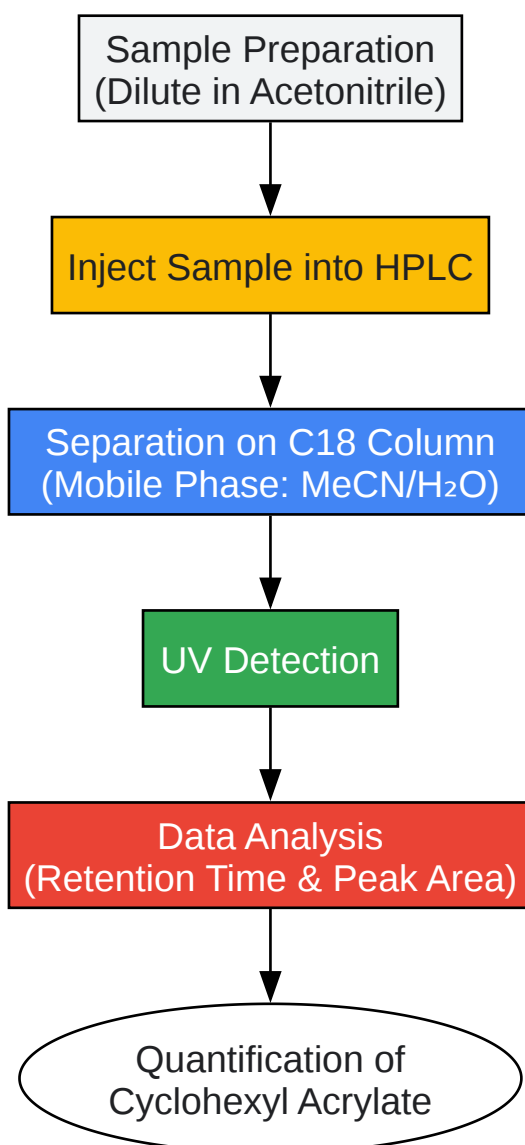
**Caption:** Experimental workflow for the synthesis of **Cyclohexyl Acrylate**.

## Analysis of Cyclohexyl Acrylate

High-performance liquid chromatography (HPLC) is a suitable method for the analysis and separation of **cyclohexyl acrylate**.<sup>[9]</sup> A reverse-phase (RP) method is commonly employed.

### Detailed Methodology: Reverse-Phase HPLC Analysis

- **Sample Preparation:** A stock solution of **cyclohexyl acrylate** is prepared in a suitable solvent (e.g., acetonitrile). Working standards of known concentrations are prepared by serial dilution for calibration.
- **Instrumentation:**
  - **Column:** A C18 reverse-phase column is typically used.<sup>[9]</sup>
  - **Mobile Phase:** A mixture of acetonitrile (MeCN) and water is used as the mobile phase. Phosphoric acid may be added to control the pH.<sup>[9]</sup> For mass spectrometry (MS) compatible methods, formic acid is used instead of phosphoric acid.<sup>[9]</sup>
  - **Detector:** A UV detector is commonly used, with the wavelength set appropriately for acrylates (e.g., around 210 nm).
- **Chromatographic Conditions:**
  - **Flow Rate:** A typical flow rate is 1.0 mL/min.
  - **Injection Volume:** A standard injection volume is 10-20 µL.
  - **Temperature:** The column is maintained at a constant temperature (e.g., 25°C).
- **Data Acquisition and Analysis:** The chromatogram is recorded, and the peak corresponding to **cyclohexyl acrylate** is identified by its retention time compared to a standard. The peak area is used to quantify the concentration based on the calibration curve.



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**Caption:** Experimental workflow for RP-HPLC analysis.

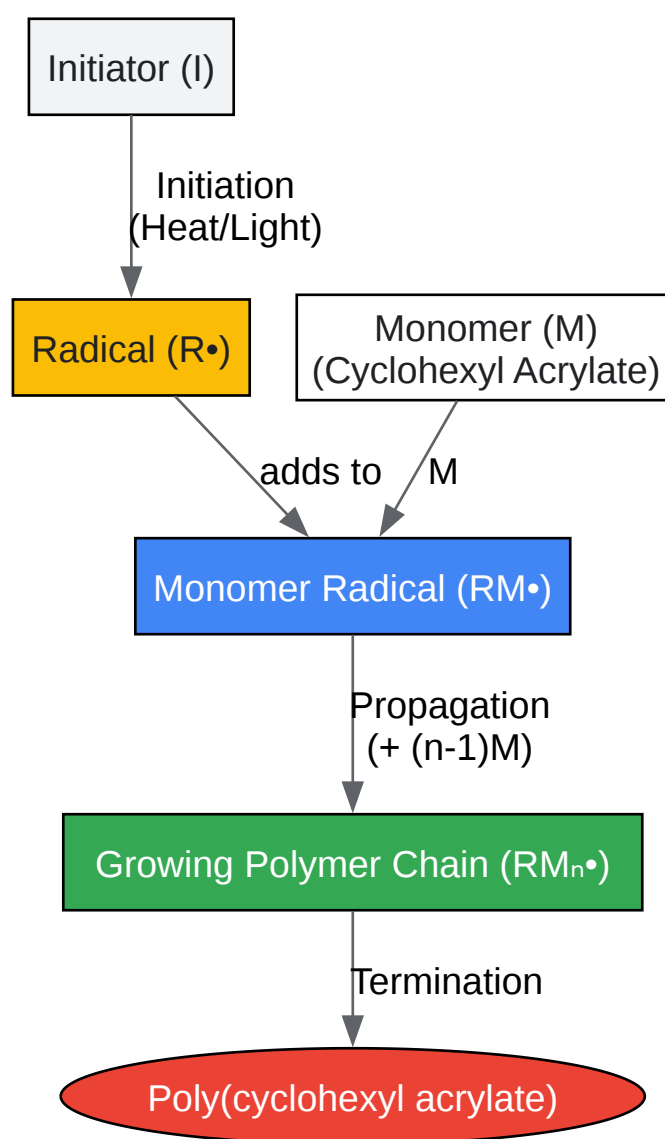
## Reactivity and Applications in Polymer Science

The acrylate functional group makes **cyclohexyl acrylate** a versatile monomer for polymerization.<sup>[4]</sup> It readily undergoes free-radical polymerization to form poly(**cyclohexyl acrylate**).<sup>[4]</sup> This reactivity is central to its use in creating a wide range of polymeric materials.

### Free-Radical Polymerization of **Cyclohexyl Acrylate**

The polymerization process involves three main stages:

- Initiation: A free-radical initiator (e.g., AIBN or benzoyl peroxide) is thermally or photochemically decomposed to generate initial free radicals. These radicals then react with a **cyclohexyl acrylate** monomer to form a monomer radical.
- Propagation: The newly formed monomer radical adds to another monomer molecule, and this process repeats, leading to the growth of the polymer chain.
- Termination: The growth of polymer chains is terminated by combination or disproportionation reactions between two growing radical chains.



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**Caption:** Signaling pathway of free-radical polymerization.



**Cyclohexyl acrylate** is also used in controlled polymerization techniques like Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, which allows for precise control over the polymer architecture.[4] The resulting polymers are used in advanced applications, including:

- **Biocompatible Scaffolds:** For tissue engineering, where they provide mechanical support and promote cell adhesion.[4]
- **Drug Delivery Systems:** As a component of biodegradable polymers for controlled drug release.[4]
- **Coatings and Adhesives:** Providing desirable properties such as hardness, flexibility, and strong bonding.[1]

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